Technical Comparison Guide: Spectroscopic Profiling of N-(4-Methoxy-2-methylphenyl)acetamide Synthesis

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Compound of Interest

Compound Name:	*N-(4-Methoxy-2-methylphenyl)acetamide*
CAS No.:	*31601-41-9*
Cat. No.:	*B1581097*

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Executive Summary

This technical guide provides a rigorous spectroscopic comparison between **N-(4-Methoxy-2-methylphenyl)acetamide** (Target) and its primary precursor, 4-Methoxy-2-methylaniline (Precursor). Accurate differentiation of these species is critical for monitoring reaction progress (acetylation efficiency) and validating final product purity in pharmaceutical intermediate synthesis.

The transition from a primary amine to a secondary acetamide induces distinct shifts in Infrared (IR) absorption bands and Nuclear Magnetic Resonance (NMR) signals. This guide synthesizes experimental data to establish a self-validating protocol for confirming chemical identity.

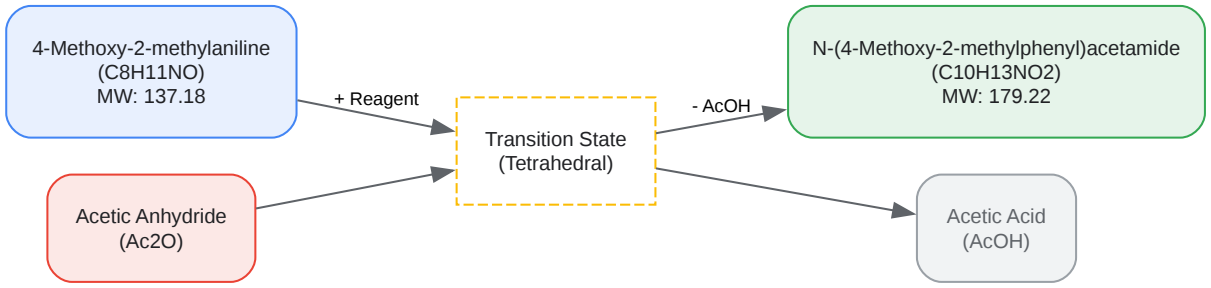
Chemical Framework & Reaction Pathway

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The synthesis involves the N-acetylation of the electron-rich aniline derivative. The reaction is driven by the nucleophilic attack of the amine nitrogen on the carbonyl carbon of the acetylating agent (typically acetic anhydride).

Reaction Scheme

The following diagram illustrates the transformation, highlighting the structural changes tracked by spectroscopy (Loss of -NH_2, Gain of -NHAc).



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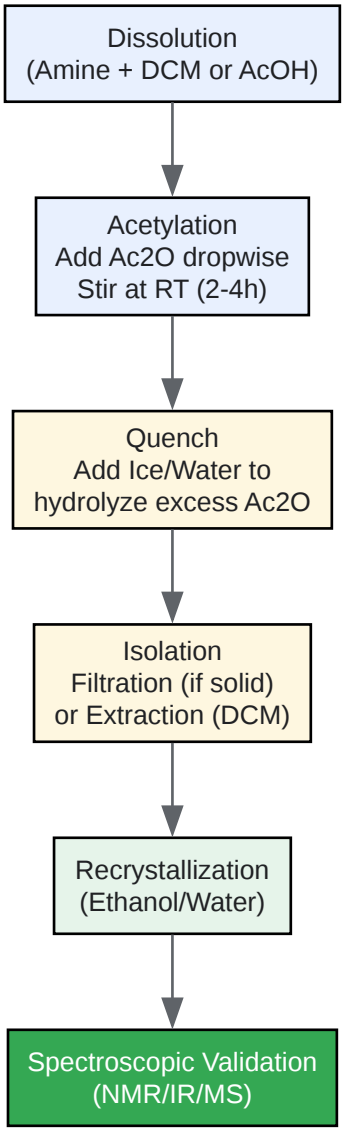
Figure 1: Reaction pathway for the acetylation of 4-Methoxy-2-methylaniline.

Experimental Protocol

To generate the data for this comparison, the following synthesis and purification workflow is recommended. This protocol emphasizes isolation of the amide free from unreacted amine to ensure spectral clarity.

Synthesis Workflow

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Figure 2: Step-by-step experimental workflow for synthesis and isolation.[1][2][3][4][5]

Detailed Methodology

- Dissolution: Dissolve 10 mmol of 4-Methoxy-2-methylaniline in 20 mL of Glacial Acetic Acid (or Dichloromethane with 1.1 eq Pyridine).
- Addition: Slowly add 12 mmol of Acetic Anhydride at room temperature. The reaction is exothermic; monitor temperature.
- Reflux/Stir: Stir for 2 hours. Monitor via TLC (Mobile phase: Hexane/Ethyl Acetate 7:3).

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- Quench: Pour mixture into 100 mL ice water. The amide product typically precipitates.
- Purification: Recrystallize the crude solid from Ethanol/Water (1:1) to remove trace amine and acetic acid.
- Drying: Vacuum dry at 50°C.

Spectroscopic Comparison

This section details the specific spectral markers used to validate the conversion.

A. Infrared (IR) Spectroscopy

The most immediate confirmation of reaction completion is the disappearance of the primary amine doublet and the appearance of the carbonyl stretch.

Feature	Precursor: 4-Methoxy-2-methylaniline	Product: N-(4-Methoxy-2-methylphenyl)acetamide	Mechanistic Insight
N-H Stretch	Doublet (3300–3500 cm^{-1})	Singlet (3200–3300 cm^{-1})	Primary amines have sym/asym stretches; Secondary amides have only one N-H bond.
C=O Stretch	Absent	Strong Band (1650–1690 cm^{-1})	Diagnostic "Amide I" band; confirms acetylation.
N-H Bend	Scissoring (~1600 cm^{-1})	Amide II (~1550 cm^{-1})	Shift due to coupling with C-N stretch in the amide.
C-O Stretch	~1230 cm^{-1} (Ar-O-C)	~1240 cm^{-1} (Ar-O-C)	Remains relatively stable (methoxy group is unchanged).

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B. Proton NMR (^{1}H-NMR)

NMR provides quantitative proof of structure. The key indicator is the appearance of the acetyl methyl group and the downfield shift of the amide proton.

Solvent: $CDCl_3$ (Chloroform-d) or DMSO-d_6.

Proton Environment	Precursor Shift (δ ppm)	Product Shift (δ ppm)	Signal Multiplicity	Interpretation
Acetyl -CH_3	Absent	2.10 – 2.20	Singlet (3H)	Key Marker: The 3 protons of the new acetyl group.
Ring Methyl (-CH_3)	~2.15	~2.20 – 2.25	Singlet (3H)	Slight downfield shift due to the electron-withdrawing nature of the amide carbonyl.
Methoxy (-OCH_3)	~3.75	~3.80	Singlet (3H)	Remains largely unaffected.
Amine/Amide -NH	3.0 – 4.5 (Broad)	7.5 – 9.5 (Broad)	Singlet (1H)	Key Marker: Amide protons are significantly deshielded by the carbonyl anisotropy and H-bonding.
Aromatic Protons	6.6 – 6.8 (Upfield)	6.8 – 7.5 (Downfield)	Multiplets	Acetylation reduces the electron-donating strength of the nitrogen, shifting ring protons downfield.

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C. Mass Spectrometry (MS)[6][7]

- Precursor (M+): 137.1 m/z
- Product (M+): 179.2 m/z
- Delta: +42 Da (Corresponds to replacement of H [1] with Acetyl [43]).

Performance & Validation Criteria

To certify the product for use in downstream applications (e.g., drug development), the following criteria must be met:

- Conversion Efficiency:
  - Calculate conversion by integrating the Acetyl-CH_3 peak (Product) vs. the Ring-CH_3 peak (Total).
  - Target: >98% conversion.[3][6][7]
- Purity Check:
  - Absence of the "Amine Doublet" in IR.
  - Absence of broad singlet at 3.5 ppm in NMR.
  - Melting Point: The product should have a sharp melting point distinct from the precursor (Precursor MP: ~13-14°C / Product MP: ~137-138°C). Note: The large MP difference makes this an excellent quick purity test.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 95082, **N-(4-Methoxy-2-methylphenyl)acetamide**. Retrieved from [Link]
- Spectroscopy Online. (2020). Amides—The Rest of the Story: Infrared Interpretation. Retrieved from [Link]
- LibreTexts Chemistry. (2023). Spectroscopy of Amines vs Amides. Retrieved from [Link]

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Sources

- 1. 2-Methoxy-5-methylaniline(120-71-8) 1H NMR [m.chemicalbook.com]
- 2. journals.iucr.org [journals.iucr.org]
- 3. N-(4-Methoxy-2-nitrophenyl)acetamide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. chemeo.com [chemeo.com]
- 6. researchgate.net [researchgate.net]
- 7. N-(2-Methoxyphenyl)acetamide(93-26-5) 1H NMR spectrum [chemicalbook.com]

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